

DOPAC-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	3,4-Dihydroxybenzeneacetic acid-d3
Cat. No.:	B12371791

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dihydroxyphenylacetic acid-d3 (DOPAC-d3) is the deuterated form of 3,4-Dihydroxyphenylacetic acid (DOPAC), a primary metabolite of the neurotransmitter dopamine. [1][2] The strategic replacement of hydrogen atoms with deuterium isotopes results in a molecule with a higher mass, making it an ideal internal standard for mass spectrometry-based quantification of endogenous DOPAC.[1] Its application is critical in neuroscience research, clinical diagnostics, and drug development for the accurate measurement of dopamine turnover and the study of neurological and psychiatric disorders.[3][4]

Chemical and Physical Properties

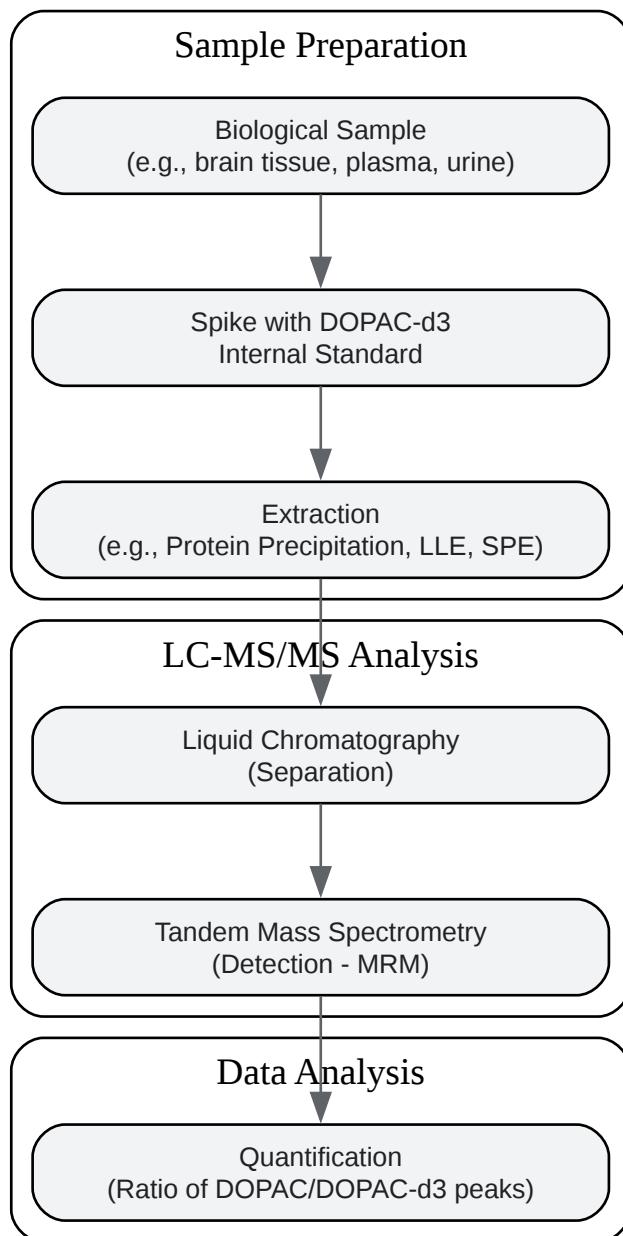
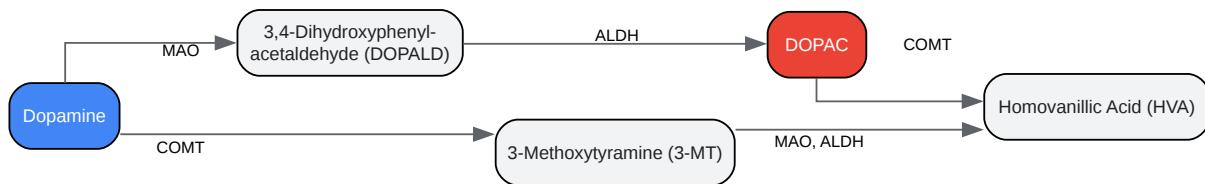
DOPAC-d3 shares the same chemical structure as DOPAC, with the exception of three deuterium atoms incorporated into the phenyl ring and two on the acetic acid side-chain. This isotopic labeling does not significantly alter its chemical properties but provides a distinct mass-to-charge ratio (m/z) for mass spectrometric analysis.

Table 1: Chemical and Physical Properties of DOPAC and DOPAC-d3

Property	DOPAC	DOPAC-d3
Synonyms	Homoprotocatechuic acid, Dopacetic acid	3,4-Dihydroxyphenylacetic acid (ring-D ₃ , 2,2-D ₂)
Molecular Formula	C ₈ H ₈ O ₄	(HO) ₂ C ₆ D ₃ CD ₂ COOH
Molecular Weight	168.15 g/mol [5]	173.18 g/mol [1]
Unlabeled CAS Number	102-32-9[5]	102-32-9
Labeled CAS Number	N/A	60696-39-1[1]
Appearance	Off-white powder[5]	Individual form, neat concentration[1]
Purity	≥98%	98%[1]
Storage	Room temperature, away from light and moisture	Room temperature, away from light and moisture[1]

Role in Dopamine Metabolism

Dopamine is metabolized in the brain through two primary enzymatic pathways involving Monoamine Oxidase (MAO) and Catechol-O-Methyltransferase (COMT).[2][6] DOPAC is a key product of the MAO pathway. The subsequent action of COMT on DOPAC leads to the formation of homovanillic acid (HVA), the final major dopamine metabolite.[2] Monitoring the levels of DOPAC provides a direct measure of dopamine turnover mediated by MAO.[7]



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